An In-depth Technical Guide to Zadavotide Guraxetan: A PSMA-Targeted Radioligand Therapy

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Compound of Interest

Compound Name:	*Zadavotide guraxetan*
CAS No.:	*2192281-54-0*
Cat. No.:	*B15607712*

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Executive Summary

Zadavotide guraxetan, also known as 177Lu-PNT2002 or [177Lu]Lu-PSMA-I&T, is an investigational radioligand therapy designed for the targeted treatment of prostate cancer.[1][2] It comprises a high-affinity ligand that targets the Prostate-Specific Membrane Antigen (PSMA) and is conjugated with the beta-emitting radioisotope Lutetium-177 (177Lu).[3][4] This guide provides a comprehensive technical overview of its mechanism of action, summarizes key quantitative data from clinical trials, details experimental protocols, and visualizes critical pathways and workflows.

Core Mechanism of Action: PSMA-Targeted Radionuclide Delivery

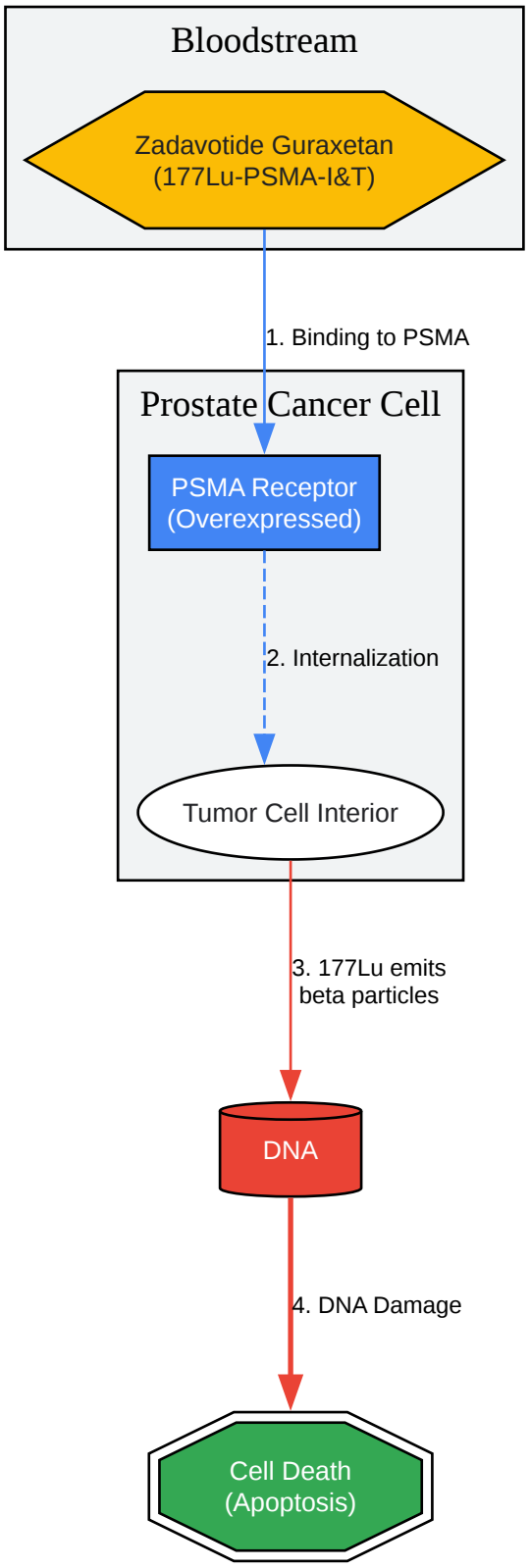
The therapeutic efficacy of **Zadavotide guraxetan** is rooted in its precise targeting of PSMA, a transmembrane protein significantly overexpressed on the surface of most prostate cancer cells.[1][3] The mechanism can be dissected into two primary components:

- PSMA Targeting Ligand (**Zadavotide guraxetan**): This small molecule, also referred to as PSMA-I&T, functions as a PSMA inhibitor, binding with high specificity to the extracellular domain of the PSMA protein on tumor cells.[2][5]

- Radioactive Payload (Lutetium-177): Conjugated to the ligand, 177Lu is a beta-emitting radioisotope.[3] Upon binding of the ligand to PSMA, the localized emission of beta particles induces DNA damage and subsequent apoptosis in the targeted cancer cells, minimizing off-target damage to surrounding healthy tissue.[1][6]

This "theranostic" approach allows for both imaging (when labeled with a diagnostic isotope like Gallium-68) and therapy, ensuring that treatment is directed specifically at PSMA-expressing tumors.[2]

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Caption: Mechanism of Action of **Zadavotide Guraxetan**.

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Quantitative Data from Clinical Trials

The clinical development of **Zadavotide guraxetan** has yielded significant quantitative data, primarily from the Phase 3 SPLASH trial and the Phase 2 LUNAR trial.

Phase 3 SPLASH Trial: Efficacy in mCRPC

The SPLASH study evaluated **Zadavotide guraxetan** in patients with metastatic castration-resistant prostate cancer (mCRPC) who had progressed after treatment with an androgen receptor pathway inhibitor (ARPI).[7][8]

Metric	Zadavotide Guraxetan Arm	Control (ARPI) Arm	Hazard Ratio (HR)	p-value	Citation
Median Radiographic Progression-Free Survival (rPFS)	9.5 months	6.0 months	0.71	0.0088	[7][8][9]
Interim Overall Survival (OS) HR	-	-	1.11	-	[7][8]

Data based on blinded independent central review. The OS data were immature at the time of analysis.

Phase 3 SPLASH Trial: Safety and Tolerability

The safety profile was favorable compared to the control arm.[7][8]

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Adverse Event Category	Zadavotide Guraxetan Arm	Control (ARPI) Arm	Citation
Grade ≥3 Treatment-Emergent AEs (TEAEs)	30.1%	36.9%	[7][8]
Serious TEAEs	17.1%	23.1%	[7][8]
TEAEs Leading to Discontinuation	1.9%	6.2%	[7][8]

Phase 2 LUNAR Trial: Efficacy in Oligorecurrent Prostate Cancer

The LUNAR study investigated adding **Zadavotide guraxetan** to stereotactic body radiotherapy (SBRT) for patients with oligorecurrent, hormone-sensitive prostate cancer.[10]

Metric	**Zadavotide Guraxetan** + SBRT Arm	SBRT Alone Arm	Hazard Ratio (HR)	p-value	Citation
Median Progression-Free Survival (PFS)	17.6 months	7.4 months	0.37	< 0.0001	[10]
Median Hormonal Therapy-Free Survival	24.3 months	14.2 months	0.40	< 0.0001	[10]

Experimental Protocols

Detailed methodologies for the pivotal clinical trials are outlined below.

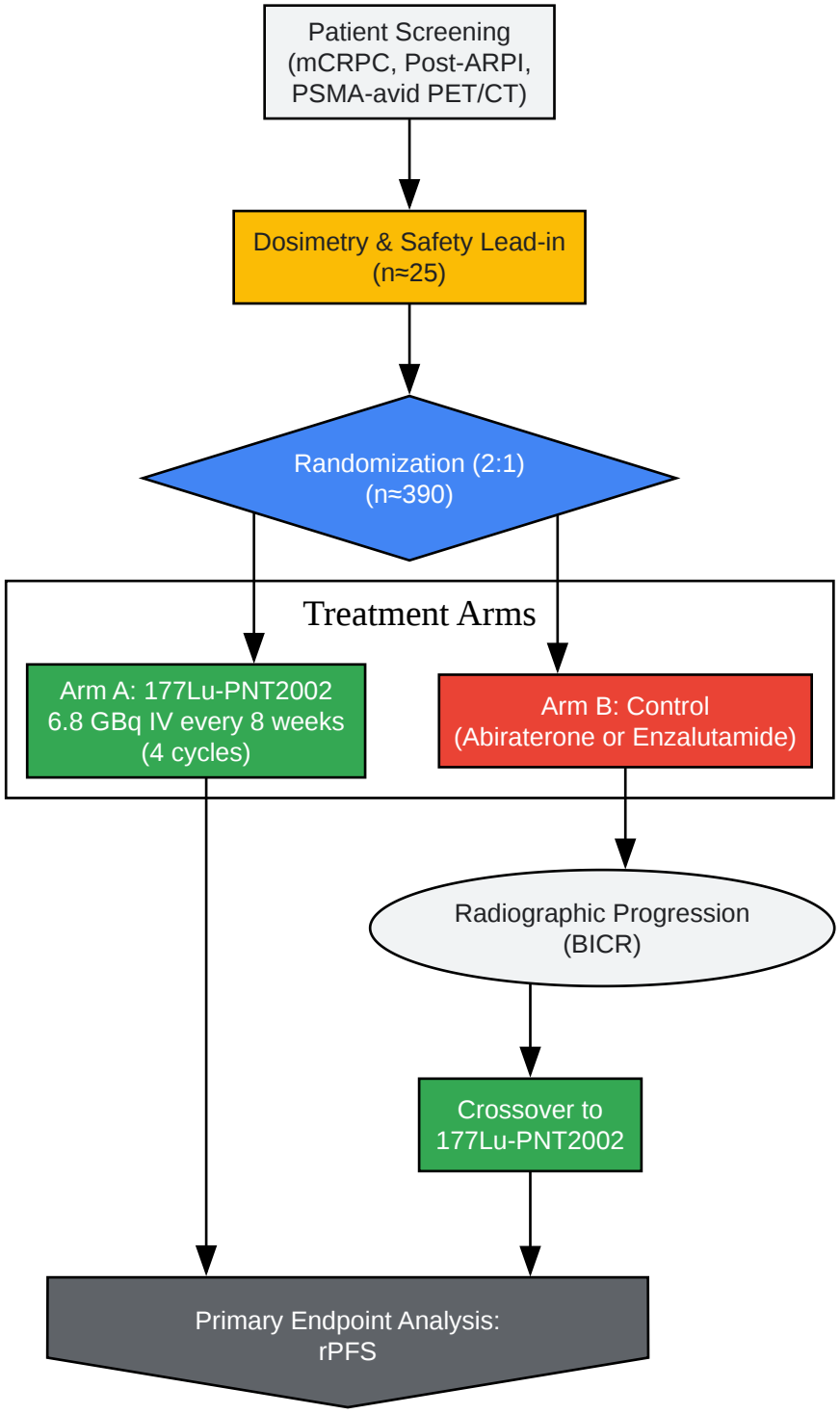
Phase 3 SPLASH Trial (NCT04647526)

- Objective: To evaluate the efficacy and safety of 177Lu-PNT2002 in patients with PSMA-avid mCRPC who have progressed on an ARPI and are chemotherapy-naïve.[11]
- Study Design: A multicenter, randomized, open-label Phase 3 study.[11]
- Patient Population: Included patients aged 18 years or older with documented progressive mCRPC and high PSMA expression confirmed by PET/CT, as determined by a blinded independent central review.[11]

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- Randomization: Following a safety and dosimetry lead-in of 25 patients, approximately 390 patients were randomized in a 2:1 ratio.[11]
    - Experimental Arm (Arm A): Received 177Lu-PNT2002 at a dose of 6.8 GBq administered intravenously every 8 weeks for up to four cycles.[11][12]
    - Control Arm (Arm B): Received either Abiraterone (1000 mg daily) plus prednisone or Enzalutamide (160 mg daily). Patients in this arm were permitted to cross over to the experimental arm upon confirmed radiographic progression.[11][12]
- Primary Endpoint: Radiographic progression-free survival (rPFS) assessed by blinded independent central review, based on RECIST 1.1 and Prostate Cancer Working Group 3 (PCWG3) criteria.[11]
- Secondary Endpoints: Overall survival (OS), objective response rate (ORR), duration of response (DOR), and prostate-specific antigen (PSA) response.[12]

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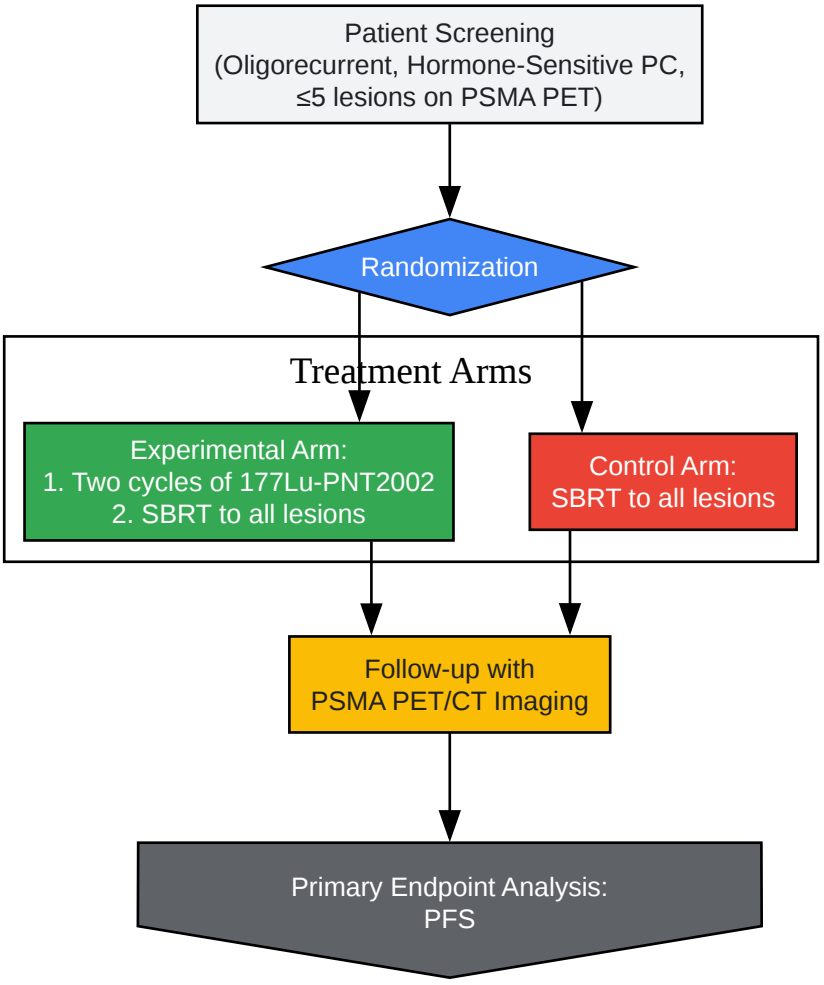
Caption: Workflow of the Phase 3 SPLASH Clinical Trial.

Phase 2 LUNAR Trial (NCT05496959)

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- Objective: To determine if adding neoadjuvant 177Lu-PNT2002 to metastasis-directed SBRT improves outcomes in oligorecurrent, hormone-sensitive prostate cancer.[10][13]
- Study Design: A single-center, open-label, controlled Phase 2 trial.[13]
- Patient Population: Men with oligorecurrent (up to 5 lesions) hormone-sensitive prostate cancer detected by PSMA PET/CT.[13]
- Intervention:
  - Experimental Arm: Two cycles of neoadjuvant 177Lu-PNT2002 followed by SBRT to all metastatic sites.[10][13]
  - Control Arm: SBRT alone to all metastatic sites.[10]
- Primary Endpoint: Progression-free survival (PFS), with progression defined by PSMA PET/CT imaging.[10]
- Key Finding: The addition of 177Lu-PNT2002 was hypothesized to act against occult, microscopic disease not visible on imaging, thereby delaying recurrence.[10][13]

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Caption: Workflow of the Phase 2 LUNAR Clinical Trial.

Conclusion

Zadavotide guraxetan represents a significant advancement in the field of radioligand therapy for prostate cancer.[1] Its mechanism, which leverages the high expression of PSMA on prostate cancer cells to deliver targeted radiation, has demonstrated substantial clinical benefit in delaying disease progression in both late-stage mCRPC and earlier oligorecurrent settings.[7][10] The robust data from the SPLASH and LUNAR trials underscore its potential as a valuable, well-tolerated treatment option for patients with PSMA-positive prostate cancer.[7][8][10] Continued research and forthcoming regulatory submissions will be critical in defining its role in the evolving landscape of prostate cancer treatment.

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